

4-Chloro-2-fluoroaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-2-fluoroaniline

Cat. No.: B1294793

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An In-depth Technical Guide to 4-Chloro-2-fluoroaniline

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Chloro-2-fluoroaniline**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data

The fundamental molecular attributes of **4-Chloro-2-fluoroaniline** are summarized below. This data is essential for stoichiometric calculations in synthetic protocols and for the characterization of the compound.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ CIFN	[1][3][4]
Molecular Weight	145.56 g/mol	[1][3][4][5]
CAS Number	57946-56-2	[1][4][5]
Appearance	Light yellow to orange clear liquid	[1][4]
Density	1.311 g/mL at 25 °C	[1][5][6][7]
Refractive Index	n _{20/D} 1.56	[1][5][7]

Synthesis and Applications

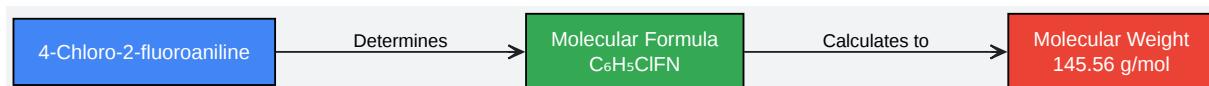
While detailed experimental protocols are proprietary and vary by manufacturer, the primary synthesis of **4-Chloro-2-fluoroaniline** often involves the reduction of 4-Chloro-2-fluoronitrobenzene.^[1] This compound serves as a critical building block in organic synthesis.

Its applications are significant in:

- Pharmaceutical Development: It is a key intermediate in the creation of complex molecules for targeted therapies.^{[1][2]}
- Agrochemicals: The compound is utilized in the formulation of herbicides and pesticides.^{[1][2]}
- Dye Manufacturing: It is also a component in the production of certain dyes and pigments.^{[1][2]}

Molecular Identification Workflow

The logical workflow for the identification and characterization of **4-Chloro-2-fluoroaniline** is based on its fundamental chemical properties. The diagram below illustrates the relationship between the compound's name, its empirical formula, and its calculated molecular weight.



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Caption: Logical relationship for identifying **4-Chloro-2-fluoroaniline**.

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